Using 2,5-Dimethylthiazole-4-carbaldehyde as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2,5-Dimethylthiazole-4-carbaldehyde*
CAS No.:	*213258-56-1*
Cat. No.:	*B2699029*

Get Quote

Application Note: **2,5-Dimethylthiazole-4-carbaldehyde** as a Strategic Pharmaceutical Intermediate

Executive Summary

2,5-Dimethylthiazole-4-carbaldehyde (CAS: 213258-56-1) is a specialized heterocyclic building block that enables precise functionalization at the C4 position of the thiazole ring.[1] Unlike its more common isomer, 2,4-dimethylthiazole-5-carbaldehyde, this intermediate offers a distinct vector for Structure-Activity Relationship (SAR) exploration, particularly in the development of kinase inhibitors (e.g., c-Met), anti-tubercular agents, and peptide mimetics.

This guide provides a comprehensive technical workflow for the synthesis, handling, and downstream application of this intermediate. It addresses the critical challenge of regioselectivity during formylation and provides validated protocols for converting the aldehyde moiety into bioactive pharmacophores.

Chemical Profile & Specifications

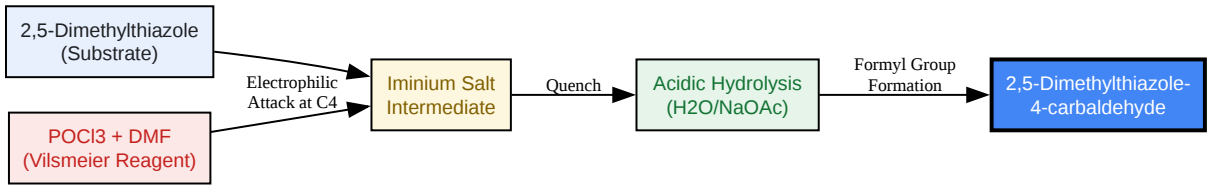
© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	2,5-Dimethylthiazole-4-carbaldehyde
CAS Number	213258-56-1
Molecular Formula	C_6H_7NOS
Molecular Weight	141.19 g/mol
Appearance	Pale yellow to light brown solid
Solubility	Soluble in DCM, Chloroform, Methanol, DMSO
Storage	Inert atmosphere (Ar/N_2), 2–8°C. Hygroscopic. [1][2][3]
Key Reactivity	Electrophilic carbonyl at C4; Nucleophilic aromatic ring

Synthetic Pathway & Logic

The primary route to **2,5-dimethylthiazole-4-carbaldehyde** is the Vilsmeier-Haack formylation of 2,5-dimethylthiazole.[1] This reaction exploits the nucleophilicity of the thiazole ring. Since the C2 and C5 positions are blocked by methyl groups, the electrophilic Vilsmeier reagent (chloroiminium ion) selectively attacks the open C4 position.

Mechanism & Workflow Diagram



Click to download full resolution via product page

Caption: Regioselective Vilsmeier-Haack formylation targeting the C4 position of the thiazole core.

© 2026 BenchChem. All rights reserved.

Detailed Experimental Protocols

Protocol A: Synthesis of 2,5-Dimethylthiazole-4-carbaldehyde

Objective: To synthesize the target aldehyde with >95% regioselectivity.

Reagents:

- 2,5-Dimethylthiazole (1.0 eq)[1]
- Phosphorus Oxychloride ($POCl_3$) (1.2–1.5 eq)
- N,N-Dimethylformamide (DMF) (3.0 eq - acts as reagent and solvent)[1]
- Dichloromethane (DCM) (Optional co-solvent)

Step-by-Step Procedure:

- Reagent Preparation: In a flame-dried 3-neck round-bottom flask under Argon, cool anhydrous DMF (3.0 eq) to 0°C using an ice/salt bath.
- Vilsmeier Complex Formation: Add $POCl_3$ (1.2 eq) dropwise over 30 minutes. Caution: Exothermic reaction. Stir at 0°C for 30 minutes until a white/yellowish semi-solid (Vilsmeier salt) forms.
- Substrate Addition: Dissolve 2,5-dimethylthiazole (1.0 eq) in a minimal amount of anhydrous DMF or DCM. Add this solution dropwise to the Vilsmeier complex, maintaining the internal temperature below 5°C.
- Reaction: Allow the mixture to warm to room temperature, then heat to 60–70°C for 4–6 hours. Monitor by TLC (System: Hexane:EtOAc 7:3).
- Quenching: Cool the reaction mixture to room temperature. Pour slowly onto crushed ice (approx. 5x reaction volume) with vigorous stirring.
- Hydrolysis: Neutralize the solution to pH 6–7 using saturated Sodium Acetate (NaOAc) solution. Stir for 1 hour to ensure complete hydrolysis of the iminium intermediate.

© 2026 BenchChem. All rights reserved.

- Extraction: Extract with DCM (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate in vacuo.[4]
- Purification: Purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient) to yield the aldehyde as a pale yellow solid.

Expert Tip: Control the temperature strictly during $POCl_3$ addition. Runaway exotherms can degrade the Vilsmeier reagent, leading to lower yields and "tarry" byproducts.

Protocol B: Reductive Amination (Synthesis of C4-Aminomethyl Thiazoles)

Application: Creating amine linkers for kinase inhibitors (e.g., c-Met, VEGFR).[1]

Rationale: The C4-aldehyde is highly reactive toward amines.[1] Using Sodium Triacetoxyborohydride (STAB) allows for a mild, one-pot conversion to secondary or tertiary amines without isolating the imine intermediate.

Reagents:

- **2,5-Dimethylthiazole-4-carbaldehyde** (1.0 eq)[1][2][3][5][6]
- Primary/Secondary Amine (1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Acetic Acid (catalytic, 1-2 drops)[1]
- 1,2-Dichloroethane (DCE) or THF

Procedure:

- Dissolve the aldehyde and the amine in DCE under Nitrogen.
- Add catalytic Acetic Acid. Stir at room temperature for 1 hour to facilitate imine formation.
- Add STAB in one portion.

© 2026 BenchChem. All rights reserved.

- Stir at room temperature for 12–16 hours.
- Quench: Add saturated $NaHCO_3$ solution. Extract with DCM.
- Purification: The resulting amine often requires acid-base extraction or chromatography (DCM:MeOH:NH_3) for high purity.

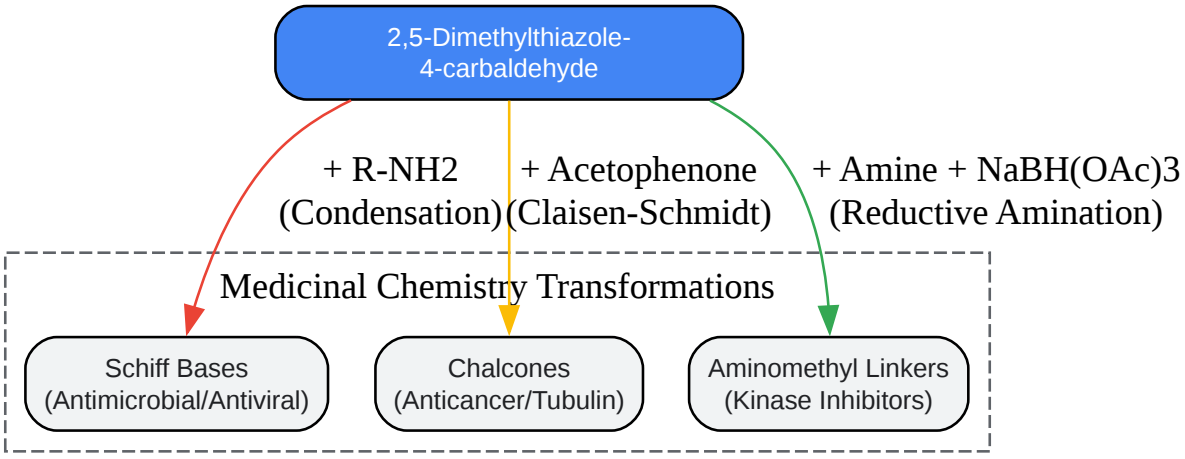
Pharmaceutical Applications & SAR Implications

The 2,5-dimethyl-4-substituted pattern offers a unique steric and electronic profile compared to the standard 2,4-dimethyl-5-substituted analogs.[1]

Feature	2,5-Dimethyl-4-carbaldehyde (Target)	2,4-Dimethyl-5-carbaldehyde (Common)
Vector Direction	Substituent projects from the "side" (C4)	Substituent projects from the "top" (C5)
Steric Environment	Flanked by C5-Methyl; hindered rotation	Flanked by C4-Methyl; hindered rotation
Key Drug Class	Tubulin Inhibitors: Mimics the Epothilone/Taxol pharmacophore geometry.[1]	Dihydropyridines: Calcium channel blockers.
Reactivity	C4-Aldehyde is slightly less electrophilic due to C5-Me donation.[1]	C5-Aldehyde is highly reactive.[1]

Downstream Workflow Visualization

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Strategic divergence points for generating pharmaceutical libraries from the core aldehyde.

Troubleshooting & Safety (Expert Insights)

- Stability: The aldehyde is prone to oxidation to the carboxylic acid (2,5-dimethylthiazole-4-carboxylic acid) upon prolonged exposure to air.[1] Store under Argon.
- Purification: If the Vilsmeier reaction yields a dark oil, the acidic hydrolysis step was likely insufficient. Ensure the pH is adjusted to ~7 and the biphasic mixture is stirred vigorously to break down the phosphorus complexes.
- Isomer Confirmation: Always verify the product using NOESY NMR.
  - 2,5-Dimethyl-4-CHO: NOE correlation between C5-Methyl and the Aldehyde proton is strong.[1]
  - 2,4-Dimethyl-5-CHO: NOE correlation between C4-Methyl and the Aldehyde proton is strong.[1]

References

- Vilsmeier-Haack Reaction Mechanism & Scope: Jones, G., & Stanforth, S. P. (2000).[7] The Vilsmeier Reaction of Non-Aromatic Compounds. Organic Reactions, 56, 355-659.[7]

© 2026 BenchChem. All rights reserved.

- Thiazole Synthesis & Biological Activity: Kashyap, S. J., et al. (2012). Synthesis of 2,5-disubstituted-1,3-thiazoles as potential antimicrobial and anticancer agents.[1] Journal of Enzyme Inhibition and Medicinal Chemistry.
- Chemical Identity Verification: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13934728, **2,5-Dimethylthiazole-4-carbaldehyde**.
- Kinase Inhibitor Design: Zhang, S., et al. (2018). Structure-Based Design of Thiazole-Based c-Met Inhibitors. European Journal of Medicinal Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 74531-15-0|4,5-Dimethylthiazole-2-carbaldehyde|BLD Pharm [bldpharm.com]
- 2. 50382-32-6|(2,4-Dimethylthiazol-5-yl)methanol|BLD Pharm [bldpharm.com]
- 3. 53498-30-9|2-Isopropyl-4,5-dimethylthiazole|BLD Pharm [bldpharm.com]
- 4. Synthesis and Evaluation of the 2-Aminothiazoles as Anti-Tubercular Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 1803586-31-3|2,5-Dimethylthiazole-4-carboxylic acid hydrochloride|BLD Pharm [bldpharm.com]
- 6. 77479-49-3,3-ethyl-1,2-oxazol-5-amine,1249965-64-7,4-ethyl-1,2-oxazol-5-amine, CAS [chemicalbook.com]
- 7. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Using 2,5-Dimethylthiazole-4-carbaldehyde as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2699029/docs#using-2-5-dimethylthiazole-4-carbaldehyde-as-a-pharmaceutical-intermediate]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.